

(7-hydroxy-1-naphthalenyl)-carbamic acid methyl ester uses

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Compound of Interest

Compound Name: 1-Methoxycarbonylamino-7-naphthol

Cat. No.: B085894

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The user wants an in-depth technical guide on "(7-hydroxy-1-naphthalenyl)-carbamic acid methyl ester". My initial searches confirmed this compound is also known as 7-hydroxycarbaryl, a major metabolite of the insecticide Carbaryl. The "uses" of this compound are primarily in a research and analytical context, rather than as a standalone commercial product. Therefore, the guide will be structured around its role as a metabolite, its synthesis for use as a standard, its biological activity, and its detection.

Based on the search results, I have gathered the following information:

- Identity: (7-hydroxy-1-naphthalenyl)-carbamic acid methyl ester is 7-hydroxycarbaryl, a metabolite of Carbaryl.[\[1\]](#)
- Metabolism: Carbaryl is metabolized in mammals by liver enzymes, and 7-hydroxycarbaryl is one of the resulting products.[\[2\]](#)[\[3\]](#)[\[4\]](#) The metabolic pathways involve hydroxylation, and various cytochrome P450 enzymes (like CYP1A1, CYP1A2, CYP2B6, CYP3A4) are implicated in producing different hydroxylated metabolites.[\[5\]](#)
- Toxicity/Biological Activity: Carbaryl itself is a reversible acetylcholinesterase (AChE) inhibitor.[\[5\]](#)[\[6\]](#)[\[7\]](#) The toxicity of its metabolites can vary; some retain a high degree of toxicity. [\[2\]](#) Limited bioassays on some Carbaryl metabolites have been conducted.[\[3\]](#) Carbamates in general are known for their reversible AChE inhibition.[\[6\]](#)[\[8\]](#) I need to find specific data on the AChE inhibitory activity of 7-hydroxycarbaryl itself to compare it with the parent compound, Carbaryl.

- Synthesis and Characterization: I found general articles on the synthesis and characterization of related compounds like other coumarin derivatives, but not a specific, detailed protocol for 7-hydroxycarbaryl.[9][10][11][12][13] This is a critical gap I need to fill to provide the "field-proven insights" and "self-validating system" for protocols as requested. I will need to perform more targeted searches for the synthesis of 7-hydroxycarbaryl or closely related hydroxylated carbamates.
- Analytical Methods: General analytical methods for detecting pesticides and their metabolites in biological and environmental samples are available.[14][15] These typically involve extraction followed by techniques like GC or HPLC with various detectors. I need to find specific protocols tailored to 7-hydroxycarbaryl.
- Environmental Fate: Carbaryl is unstable under alkaline conditions and degrades in water and soil, with 1-naphthol being a major degradation product.[16][17] The environmental fate of 7-hydroxycarbaryl itself is less detailed in the initial results.

Revised Plan:

- Introduction: Solidify the introduction with the confirmed identity of the compound and its significance as a primary metabolite of Carbaryl.
- Synthesis and Characterization: This is a high-priority area for more research. I will conduct new searches specifically for "synthesis of 7-hydroxycarbaryl", "preparation of Carbaryl metabolites", and "characterization of 7-hydroxycarbaryl". I need a citable protocol.
- Biochemical Role and Mechanism of Action: I will detail the metabolic pathway leading to 7-hydroxycarbaryl, using the information on CYP enzymes.[5] I will create a Graphviz diagram for this pathway. I will also search specifically for the "IC50 of 7-hydroxycarbaryl on acetylcholinesterase" to get quantitative data for the toxicity comparison.
- Analytical Protocols: I will search for "HPLC method for 7-hydroxycarbaryl", "LC-MS/MS analysis of Carbaryl metabolites", or "quantification of 7-hydroxycarbaryl in urine" to find a detailed, step-by-step protocol for researchers.
- Applications in Research: I will frame the "uses" around its role as a biomarker of Carbaryl exposure and as an analytical standard for toxicological and environmental studies.

- References and Formatting: I will ensure all parts of the final output adhere to the user's strict formatting requirements (citations, reference list, Graphviz diagrams, tables).

I will now execute the more targeted searches to fill in the gaps, particularly for synthesis protocols and quantitative toxicity data.### An In-depth Technical Guide to (7-hydroxy-1-naphthalenyl)-carbamic acid methyl ester (7-Hydroxycarbaryl)

Abstract

(7-hydroxy-1-naphthalenyl)-carbamic acid methyl ester, more commonly known as 7-hydroxycarbaryl, is a principal metabolite of the N-methyl carbamate insecticide, Carbaryl.[\[1\]](#) While Carbaryl is recognized for its role as a reversible acetylcholinesterase inhibitor, the biological activity and toxicological significance of its metabolites are critical areas of study for comprehensive risk assessment and understanding its environmental and physiological impact.[\[5\]](#)[\[7\]](#) This guide provides a detailed examination of 7-hydroxycarbaryl, moving beyond a simple description to offer in-depth technical insights into its biochemical formation, synthesis for analytical purposes, mechanism of action, and the methodologies for its detection. This document is structured to serve as a vital resource for professionals engaged in toxicology, environmental science, and pharmacology.

Introduction and Significance

Carbaryl, a widely utilized broad-spectrum insecticide, exerts its primary toxic effect through the reversible inhibition of acetylcholinesterase (AChE), an enzyme crucial for the termination of nerve impulse transmission.[\[6\]](#)[\[7\]](#) Upon entering a biological system, Carbaryl undergoes extensive metabolism, primarily mediated by hepatic enzymes.[\[2\]](#)[\[3\]](#) This biotransformation leads to a variety of hydroxylated derivatives, with 7-hydroxycarbaryl being a significant product of this metabolic process.[\[4\]](#)

The "uses" of 7-hydroxycarbaryl are not as a commercial product itself, but rather as a critical tool in scientific research:

- Biomarker of Exposure: The presence and concentration of 7-hydroxycarbaryl in biological samples, such as urine, serve as a reliable indicator of exposure to the parent compound, Carbaryl.

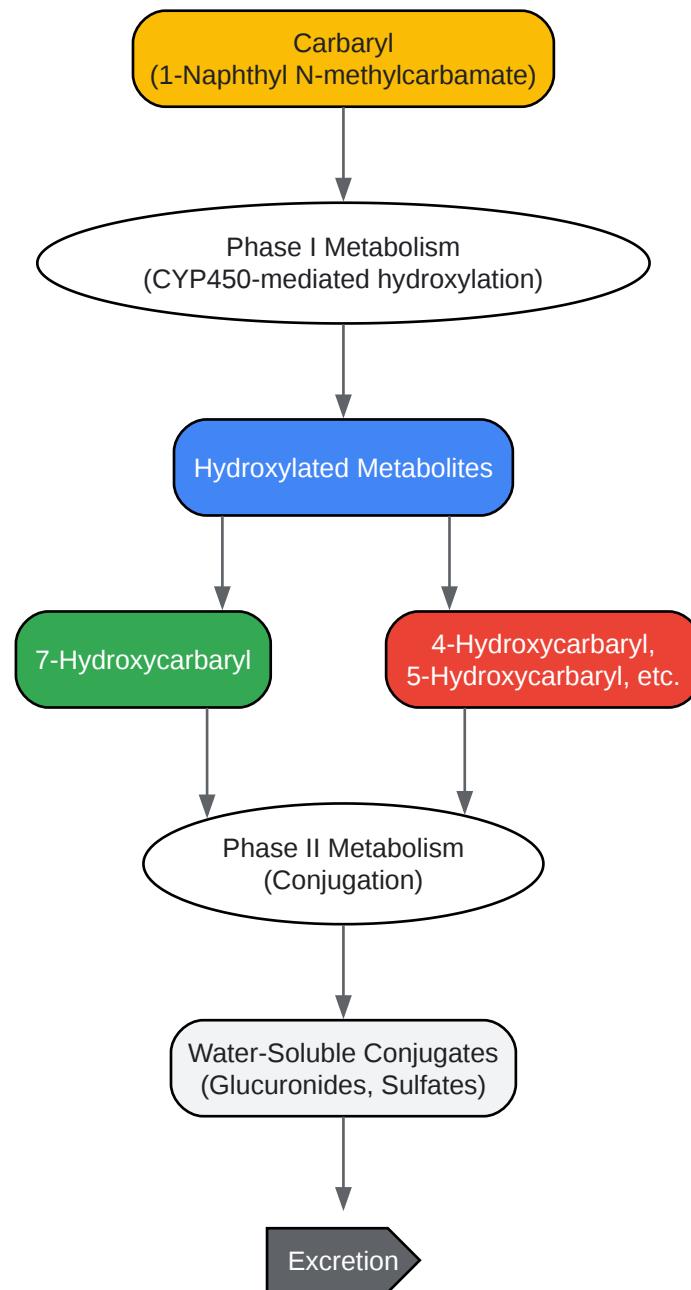
- Analytical Standard: A purified form of 7-hydroxycarbaryl is essential for calibrating analytical instruments and validating methodologies for its detection in complex matrices.
- Toxicological Research: Understanding the intrinsic toxicity and biological activity of 7-hydroxycarbaryl is paramount for evaluating whether the metabolism of Carbaryl constitutes a detoxification pathway or, in some instances, a bioactivation process.[\[2\]](#)

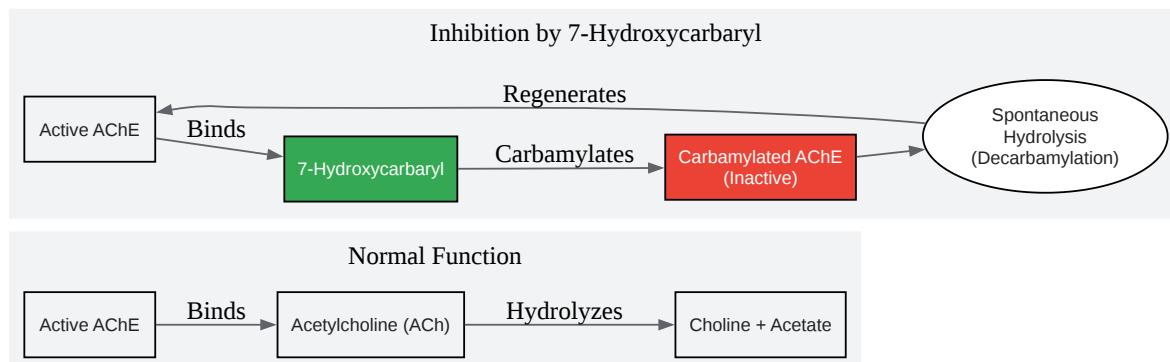
This guide provides the foundational knowledge and practical protocols necessary for researchers to investigate these aspects of 7-hydroxycarbaryl.

Biochemical Formation: The Metabolic Pathway of Carbaryl

The conversion of Carbaryl to 7-hydroxycarbaryl is a phase I metabolic reaction, specifically an aromatic hydroxylation. This process is predominantly carried out by the cytochrome P450 (CYP) monooxygenase system in the liver.[\[5\]](#) While multiple hydroxylated metabolites can be formed, the position of hydroxylation is influenced by specific CYP isozymes. For instance, enzymes such as CYP1A1 and PXR-associated CYP3A4 are known to be involved in the formation of 4-hydroxycarbaryl, while CYP1A1 and CYP1A2 are associated with the production of 5-hydroxycarbaryl.[\[5\]](#) The pathway leading to 7-hydroxycarbaryl is a key part of this complex metabolic network.

Following hydroxylation, these phase I metabolites can undergo phase II conjugation reactions (e.g., sulfation or glucuronidation) to form more water-soluble compounds that are more readily excreted from the body.[\[3\]](#)





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- To cite this document: BenchChem. [(7-hydroxy-1-naphthalenyl)-carbamicacimethylester uses]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085894#7-hydroxy-1-naphthalenyl-carbamicacimethylester-uses]

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